

Differential Enzyme Kinetics of 24-Methylpentacosanoyl-CoA: A Comparative Guide

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Compound of Interest

Compound Name: 24-Methylpentacosanoyl-CoA

Cat. No.: B15548069

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This guide provides a comparative analysis of the enzymatic kinetics related to the metabolism of **24-Methylpentacosanoyl-CoA**, a very long-chain branched-chain fatty acyl-CoA. Due to the limited direct experimental data on this specific molecule, this guide focuses on the key enzymes known to be involved in the metabolism of very long-chain and branched-chain fatty acids. The kinetic parameters presented for analogous substrates offer valuable insights into the potential enzymatic handling of **24-Methylpentacosanoyl-CoA** and provide a basis for experimental design in drug development and metabolic research.

Comparative Enzyme Kinetics

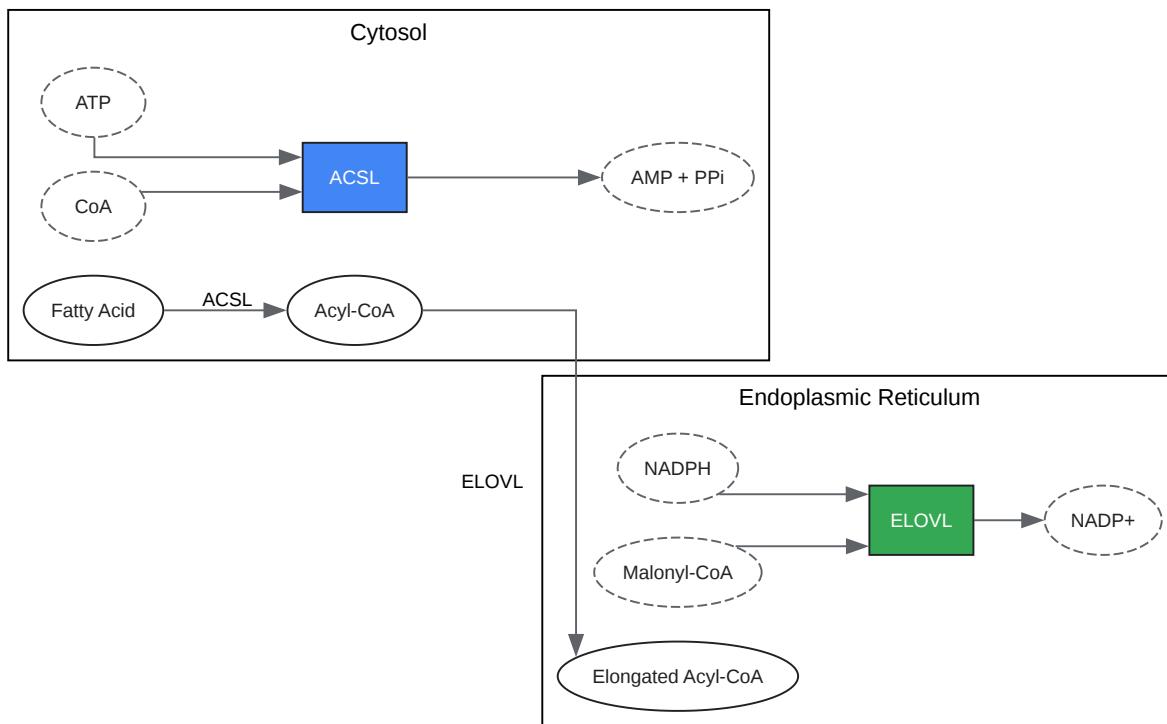
The metabolism of **24-Methylpentacosanoyl-CoA** is primarily handled by two families of enzymes: Acyl-CoA Synthetases (ACS) for its activation and Elongases of Very Long-Chain Fatty Acids (ELOVL) for its chain elongation. Below is a summary of the kinetic parameters for relevant enzymes with various long-chain and very long-chain fatty acyl-CoA substrates. This data allows for an objective comparison of enzyme performance with alternatives to **24-Methylpentacosanoyl-CoA**.

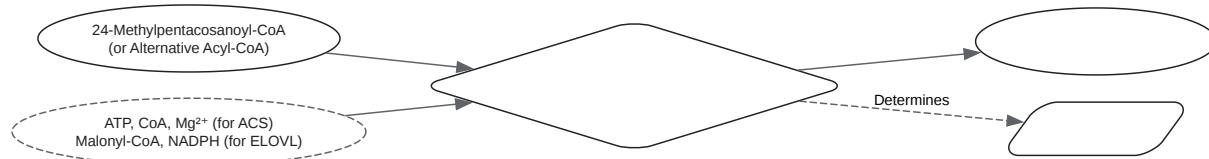
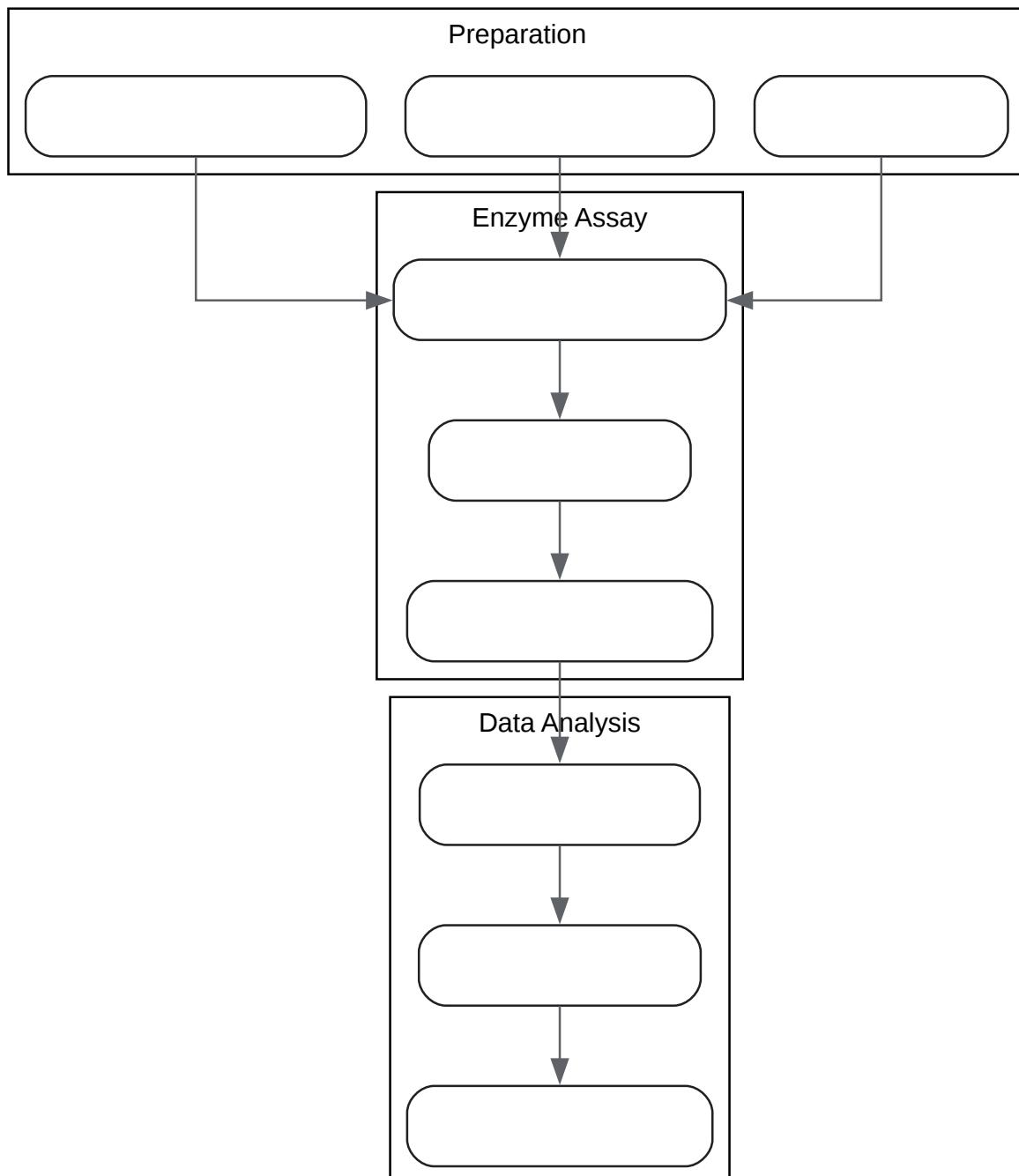
Enzyme Family	Enzyme	Substrate	K_m (μM)	V_max_ (nmol/min/mg)	Organism/Source
Acyl-CoA Synthetases	ACSL1	Palmitate (C16:0)	10-20	~1000	Rat Liver
ACSL1	Oleate (C18:1)	5-15	~1500	Rat Liver	
ACSL1	Lignocerate (C24:0)	5-10	~100	Rat Brain	
ACSBG1	Palmitate (C16:0)	8.5	13.5	Human (recombinant)	
ACSBG1	Stearate (C18:0)	6.2	12.1	Human (recombinant)	
ACSBG1	Lignocerate (C24:0)	2.9	8.9	Human (recombinant)	
Fatty Acid Elongases	ELOVL1	Behenoyl-CoA (C22:0-CoA)	15	0.25	Mouse Liver Microsomes
ELOVL1	Lignoceroyl-CoA (C24:0-CoA)	10	0.15	Mouse Liver Microsomes	
ELOVL1	Cerotoyl-CoA (C26:0-CoA)	8	0.10	Mouse Liver Microsomes	
ELOVL3	Stearoyl-CoA (C18:0-CoA)	~20	Not Reported	Mouse (recombinant)	
ELOVL6	Palmitoyl-CoA (C16:0-CoA)	5.2	1.1	Human (recombinant)	[1]

ELOVL6	Malonyl-CoA	6.5	1.0	Human (recombinant) [1]
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Signaling and Metabolic Pathways

The metabolism of very long-chain fatty acids is a critical cellular process. The following diagram illustrates the general pathway for the activation and elongation of these fatty acids.





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References

- 1. Two Modes of Regulation of the Fatty Acid Elongase ELOVL6 by the 3-Ketoacyl-CoA Reductase KAR in the Fatty Acid Elongation Cycle | PLOS One [journals.plos.org]
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